

Technical Guide: N-(2-Hydroxyethyl)nicotinamide-d4

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)nicotinamide-d4

Cat. No.: B15557638

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-(2-Hydroxyethyl)nicotinamide-d4**, a deuterated analog of N-(2-Hydroxyethyl)nicotinamide. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative analyses.

Compound Identification and Properties

N-(2-Hydroxyethyl)nicotinamide-d4 is the deuterium-labeled form of N-(2-Hydroxyethyl)nicotinamide. While a specific CAS number for the deuterated version is not consistently used, it is commonly identified by the CAS number of its unlabeled counterpart.

Table 1: Compound Identification

Identifier	Value
Compound Name	N-(2-Hydroxyethyl)nicotinamide-d4
Synonyms	3-(2-Hydroxyethyl)carbamoylepyridine-d4, N-(2-Hydroxyethyl)-3-pyridinecarboxamide-d4
Unlabeled CAS No.	6265-73-2[1][2]
Molecular Formula	C ₈ H ₆ D ₄ N ₂ O ₂ [3]
Molecular Weight	170.2 g/mol [3]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid (based on unlabeled compound)[1]
Solubility	Soluble in water and alcohol (based on unlabeled compound)[1]
Isotopic Purity	Typically ≥98 atom % D (based on similar deuterated compounds)
Storage	Keep in a dark place, sealed in dry, room temperature conditions (based on unlabeled compound)[2][4]

Synthesis

The synthesis of **N-(2-Hydroxyethyl)nicotinamide-d4** typically involves the reaction of a deuterated nicotinic acid derivative with a deuterated ethanolamine.

Experimental Protocol: Synthesis of N-(2-Hydroxyethyl)nicotinamide-d4

This protocol is a representative method based on the synthesis of the unlabeled compound and the availability of deuterated precursors.

Materials:

- Nicotinic acid-d4
- N-Hydroxysuccinimide (NHS)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- Ethanolamine-d4
- Anhydrous Dimethylformamide (DMF)
- Diisopropylethylamine (DIEA)
- Diethyl ether

Procedure:

- Activation of Nicotinic acid-d4:
 - Dissolve Nicotinic acid-d4 and N-Hydroxysuccinimide in anhydrous DMF.
 - Add EDC to the solution and stir at room temperature for several hours to form the N-succinimidyl-nicotinate-d4 intermediate.
- Reaction with Ethanolamine-d4:
 - In a separate flask, dissolve Ethanolamine-d4 in anhydrous DMF and cool in an ice bath.
 - Add an equimolar amount of DIEA and stir for 15 minutes.
 - Slowly add the N-succinimidyl-nicotinate-d4 solution to the ethanolamine-d4 mixture under a nitrogen atmosphere.
 - Allow the reaction to proceed for several hours, during which a precipitate of N-hydroxysuccinimide will form.
- Purification:

- Filter the reaction mixture to remove the N-hydroxysuccinimide precipitate.
- Wash the filtrate with diethyl ether to precipitate any remaining impurities.
- Remove the solvent under reduced pressure to obtain a crude product.
- Triturate the crude product with diethyl ether to yield the final product, **N-(2-Hydroxyethyl)nicotinamide-d4**.
- Confirm the identity and purity of the product using techniques such as mass spectrometry and NMR.

Application in Quantitative Analysis

N-(2-Hydroxyethyl)nicotinamide-d4 is primarily used as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its chemical and physical properties are nearly identical to the unlabeled analyte, but its increased mass allows for its differentiation in a mass spectrometer.

Experimental Protocol: Quantification of N-(2-Hydroxyethyl)nicotinamide in Plasma using LC-MS/MS with a Deuterated Internal Standard

Materials:

- N-(2-Hydroxyethyl)nicotinamide (analyte)
- **N-(2-Hydroxyethyl)nicotinamide-d4** (internal standard)
- Human plasma
- Acetonitrile
- Formic acid
- Water (LC-MS grade)

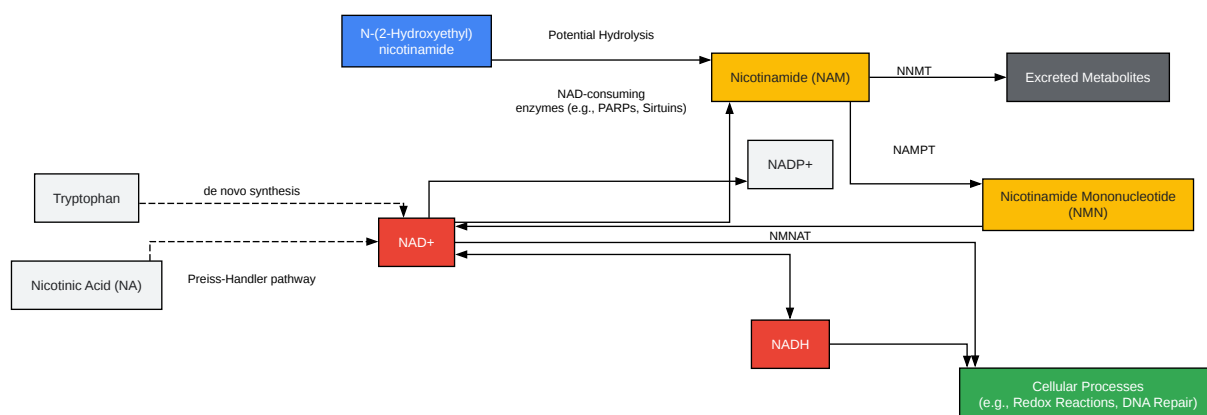
Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare stock solutions of the analyte and internal standard in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
 - Prepare a series of working solutions of the analyte by serial dilution of the stock solution to create a calibration curve.
 - Prepare a working solution of the internal standard at a fixed concentration.
- Sample Preparation:
 - To 100 μ L of plasma sample (calibrator, quality control, or unknown), add a fixed volume of the internal standard working solution.
 - Perform protein precipitation by adding a volume of cold acetonitrile (typically 3x the plasma volume).
 - Vortex the samples and centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Use a C18 reverse-phase column.
 - Employ a gradient elution with a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Mass Spectrometry:
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.

- Use Multiple Reaction Monitoring (MRM) to detect the precursor-to-product ion transitions for both the analyte and the internal standard.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Metabolic Pathway

N-(2-Hydroxyethyl)nicotinamide is a derivative of nicotinamide, a form of vitamin B3. Nicotinamide is a key precursor in the biosynthesis of nicotinamide adenine dinucleotide (NAD⁺), a crucial coenzyme in cellular metabolism. The metabolic fate of N-(2-Hydroxyethyl)nicotinamide is expected to be closely related to the nicotinamide salvage pathway.

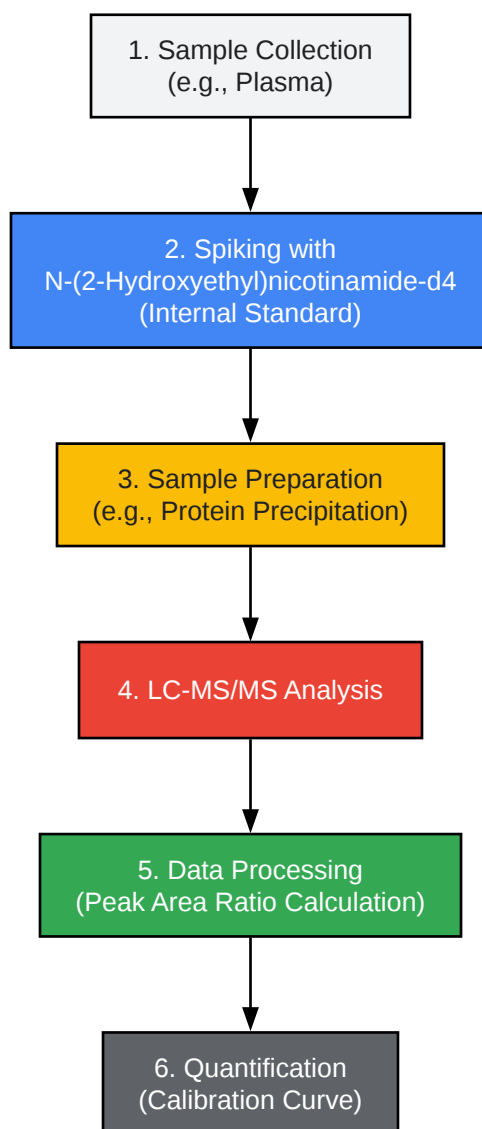


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Figure 1. Simplified diagram of the Nicotinamide Adenine Dinucleotide (NAD⁺) salvage pathway and the potential involvement of N-(2-Hydroxyethyl)nicotinamide.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for a bioanalytical assay using **N-(2-Hydroxyethyl)nicotinamide-d₄** as an internal standard.



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Figure 2. Workflow for quantitative analysis using a deuterated internal standard.

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